

basic properties of (-)-bromochlorofluoromethane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bromochlorofluoromethane, (-)-*

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An In-depth Technical Guide on the Core Properties of (-)-Bromochlorofluoromethane

Introduction

Bromochlorofluoromethane (CHBrClF) is a trihalomethane notable for being one of the simplest stable chiral molecules.^{[1][2][3]} Its structure, consisting of a central carbon atom bonded to four different substituents (hydrogen, bromine, chlorine, and fluorine), creates a stereogenic center, leading to the existence of two non-superimposable mirror images, or enantiomers.^[3] This seemingly simple compound has been a subject of significant interest in the field of stereochemistry and fundamental physics. For nearly a century after its initial synthesis, the separation of its enantiomers posed a considerable challenge due to its hydrolytic instability and the absence of suitable functional groups for classical resolution techniques.^{[1][2][4]} The successful resolution, finally achieved in 2005, opened avenues for its use in advanced research, particularly in the experimental investigation of molecular parity violation, a subtle effect predicted by quantum physics.^[1] This guide provides a comprehensive overview of the core physicochemical properties, synthesis, experimental protocols, and safety considerations for (-)-bromochlorofluoromethane, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Physicochemical Properties

(-)-Bromochlorofluoromethane is a colorless liquid at room temperature with a characteristic ethereal odor.^[5] It is a dense liquid with a boiling point just above standard room temperature. The fundamental physicochemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	CHBrClF	^{[1][6]}
Molecular Weight	147.37 g/mol	^{[1][6][7]}
Appearance	Colorless liquid	^[5]
Melting Point	-115 °C (158 K)	^{[1][5][7]}
Boiling Point	36 °C (309 K)	^{[1][5]}
Density	1.953 g/cm ³ (at 293 K)	^{[1][5]}
Refractive Index	1.445 (at 589 nm and 293 K)	^[5]
Heat of Vaporization	29.8 kJ/mol	^[5]

Chirality and Stereochemistry

The tetrahedral arrangement of four different substituents (H, F, Cl, Br) around the central carbon atom makes bromochlorofluoromethane a classic example of a chiral molecule. The two enantiomers are designated as (R)-bromochlorofluoromethane and (S)-bromochlorofluoromethane. The levorotatory isomer, (-)-bromochlorofluoromethane, has been determined to have the (R) absolute configuration.^[8] Conversely, the dextrorotatory isomer, (+)-bromochlorofluoromethane, corresponds to the (S) configuration.^[9]

Figure 1: Enantiomers of Bromochlorofluoromethane

Spectroscopic Properties

Spectroscopic analysis is critical for the identification and characterization of bromochlorofluoromethane.

- **Vibrational Spectroscopy (IR/Raman):** Detailed vibrational assignments for bromochlorofluoromethane and its isotopologues ($\text{HCBBr}^{35}\text{ClF}$, $\text{HCBBr}^{37}\text{ClF}$, $\text{DCBr}^{35}\text{ClF}$, and $\text{DCBr}^{37}\text{ClF}$) have been determined using gas-phase infrared spectra and Raman spectra of the gaseous, liquid, and solid phases.^[10] The complexity of the spectra is increased by Fermi resonance, which enhances several overtone and combination modes.^[10]
- **Mass Spectrometry (MS):** GC-MS is a key technique for identifying bromochlorofluoromethane. The electron ionization mass spectrum is available in public databases such as the NIST WebBook.

A summary of key spectroscopic data is presented below. Due to the specialized nature of this molecule, detailed NMR chemical shift data is not readily available in general databases.

Spectroscopy	Data/Observations	Source(s)
Infrared (IR)	Gas-phase spectra (200–4000 cm^{-1}) have been recorded and analyzed.	^[10]
Raman	Spectra (50–4000 cm^{-1}) of gas, liquid, and solid phases have been observed.	^[10]
Mass Spec (EI)	Characteristic fragmentation pattern available in NIST database.	^[6] ^[11]

Synthesis and Resolution

The synthesis and enantiomeric resolution of bromochlorofluoromethane are non-trivial processes that have been the focus of considerable research.

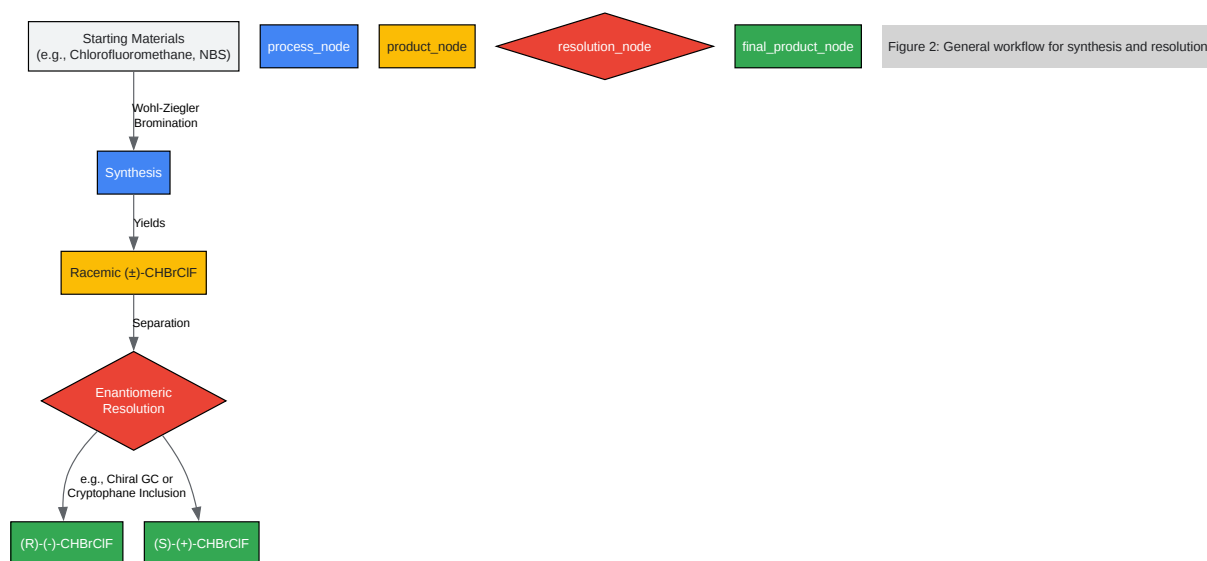
Synthesis: A common laboratory synthesis involves the free-radical bromination of chlorofluoromethane.

- **Wohl-Ziegler Reaction:** This method uses N-Bromosuccinimide (NBS) as the bromine source to react with chlorofluoromethane, yielding the racemic product.^[2]

Enantiomeric Resolution: Due to the lack of functional groups, classical resolution methods are ineffective. Advanced techniques are required:

- **Enantioselective Inclusion:** Chiral host molecules, specifically cryptophanes, have been successfully used to resolve the enantiomers.^{[3][12]} A chiral cryptophane can preferentially encapsulate one enantiomer over the other, allowing for the separation of the diastereomeric host-guest complexes.^[3]
- **Chiral Gas Chromatography:** Separation can also be achieved by using a gas chromatograph equipped with a chiral stationary phase.

The general workflow for obtaining an enantiomerically pure sample is outlined below.



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Figure 2: General workflow for synthesis and resolution.

Experimental Protocols

Protocol 1: Synthesis via Bromochlorofluoroacetic Acid (Illustrative)

This method, while complex, was instrumental in the historical efforts to obtain optically active samples.^[9]

- **Preparation of Bromochlorofluoroacetic Acid:** Synthesize racemic bromochlorofluoroacetic acid ($\text{FCIBrCCO}_2\text{H}$) through an appropriate halogenation sequence.
- **Diastereomeric Salt Formation:** Resolve the racemic acid by forming diastereomeric salts with a chiral amine, such as strychnine.
- **Fractional Crystallization:** Separate the diastereomeric salts by fractional crystallization. The differing solubilities of the salts allow for the isolation of one diastereomer.
- **Acid Regeneration:** Liberate the enantiomerically enriched bromochlorofluoroacetic acid from the purified salt by treatment with a strong acid.
- **Decarboxylation:** Perform a decarboxylation reaction on the resolved acid to yield the corresponding enantiomer of bromochlorofluoromethane. This step has been shown to proceed with retention of configuration.^[9]
- **Purification:** Purify the resulting (-)-bromochlorofluoromethane by distillation or preparative gas chromatography.

Protocol 2: Enantiomeric Resolution via Cryptophane Inclusion

This protocol describes the analytical or preparative separation of enantiomers using a chiral host molecule.^[3]^[12]

- **Host-Guest Complexation:** Dissolve the chiral cryptophane host (e.g., (-)-cryptophane-C) in a suitable solvent such as chloroform.
- **Introduction of Racemate:** Introduce the racemic bromochlorofluoromethane to the cryptophane solution. The host will preferentially form an inclusion complex with one enantiomer. For (-)-cryptophane-C, the (-)-enantiomer of CHBrClF is more strongly bound.^[12]
- **Equilibration:** Allow the solution to equilibrate, establishing a dynamic equilibrium between the free guest molecules and the host-guest complexes.
- **Separation/Analysis:**

- Analytical: The diastereomeric complexes can be distinguished and quantified using ^1H NMR spectroscopy, as the encapsulated guest molecule will have a different chemical shift from the free guest.
- Preparative: Isolate the host-guest complex from the solution. This can be achieved through techniques like chromatography or crystallization.
- Guest Release: Release the enantiomerically enriched guest from the host's cavity. This is typically accomplished through gentle heating or by introducing a more competitive guest molecule to displace the bromochlorofluoromethane.

Safety and Handling

Proper safety precautions are essential when working with halogenated methanes.

- General Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[\[13\]](#)
Avoid contact with skin and eyes, and prevent the formation of aerosols or vapors.[\[13\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[\[14\]](#)
 - Skin Protection: Use impervious gloves and protective clothing. Inspect gloves prior to use.[\[13\]](#)
 - Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator.[\[14\]](#)
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers.[\[13\]](#) Keep away from heat and incompatible materials such as strong oxidizing agents.[\[15\]](#)
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[\[13\]](#)
 - Skin Contact: Wash off with soap and plenty of water.[\[13\]](#)
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[\[13\]](#)

- Ingestion: Rinse mouth with water. Do not induce vomiting.[13] In all cases of exposure, consult a physician.[13]

Applications in Research

The primary utility of (-)-bromochlorofluoromethane is in fundamental research rather than as a synthetic building block.

- Stereochemistry: As one of the simplest chiral molecules, it serves as a model system for developing and testing theories of chirality and optical activity.[1]
- Parity Violation Measurement: Its most cutting-edge application is in the search for molecular parity violation.[1][3] The weak nuclear force is predicted to cause a tiny energy difference between the (R) and (S) enantiomers. High-resolution spectroscopy on enantiomerically pure samples of bromochlorofluoromethane aims to experimentally detect this minute energy difference, which would be a profound discovery in physics.[1][3]

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- To cite this document: BenchChem. [basic properties of (-)-bromochlorofluoromethane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15721018/docs#basic-properties-of-bromochlorofluoromethane>]

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